

# Application Notes and Protocols: Cross-coupling Reactions with Functionalized Pyridines

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## Compound of Interest

|                |                                     |
|----------------|-------------------------------------|
| Compound Name: | 4-Chloro-5-hydroxy-2-methylpyridine |
| CAS No.:       | 1261811-68-0                        |
| Cat. No.:      | B11811294                           |

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview and practical protocols for the cross-coupling of functionalized pyridines, a cornerstone of modern synthetic chemistry, particularly in the development of pharmaceuticals and functional materials.

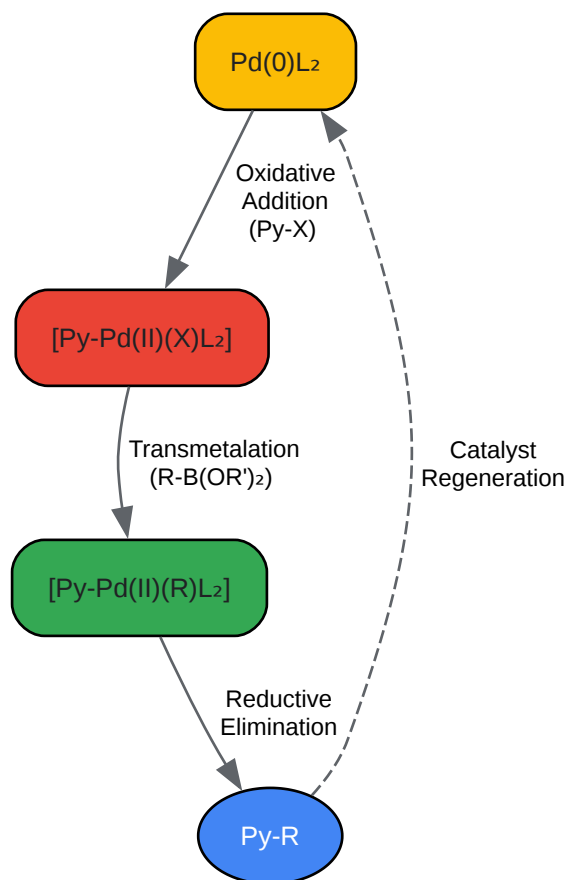
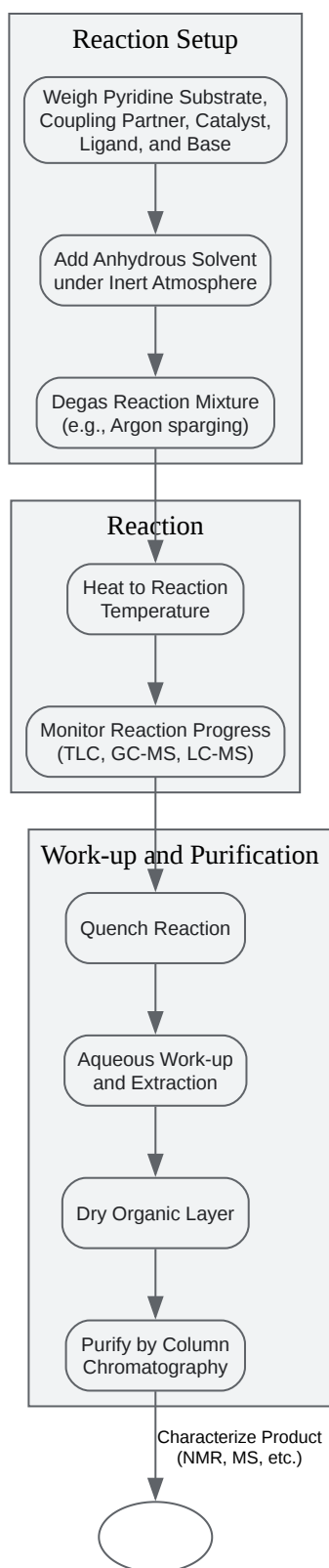
## Introduction

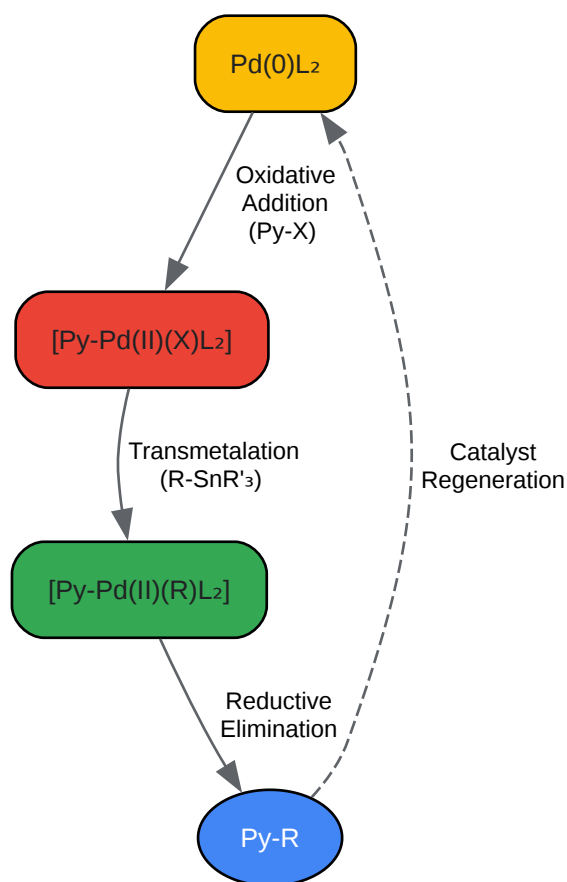
The pyridine scaffold is a ubiquitous structural motif in a vast array of bioactive molecules, agrochemicals, and materials. Consequently, the development of efficient and versatile methods for the functionalization of the pyridine ring is of paramount importance. Transition-metal-catalyzed cross-coupling reactions have emerged as powerful tools for the construction of carbon-carbon (C-C) and carbon-nitrogen (C-N) bonds involving pyridine rings. However, the inherent electronic properties of the pyridine nucleus, particularly the coordination of the nitrogen atom to the metal center, can present unique challenges, often referred to as the "2-pyridyl problem". This document outlines key cross-coupling reactions involving functionalized

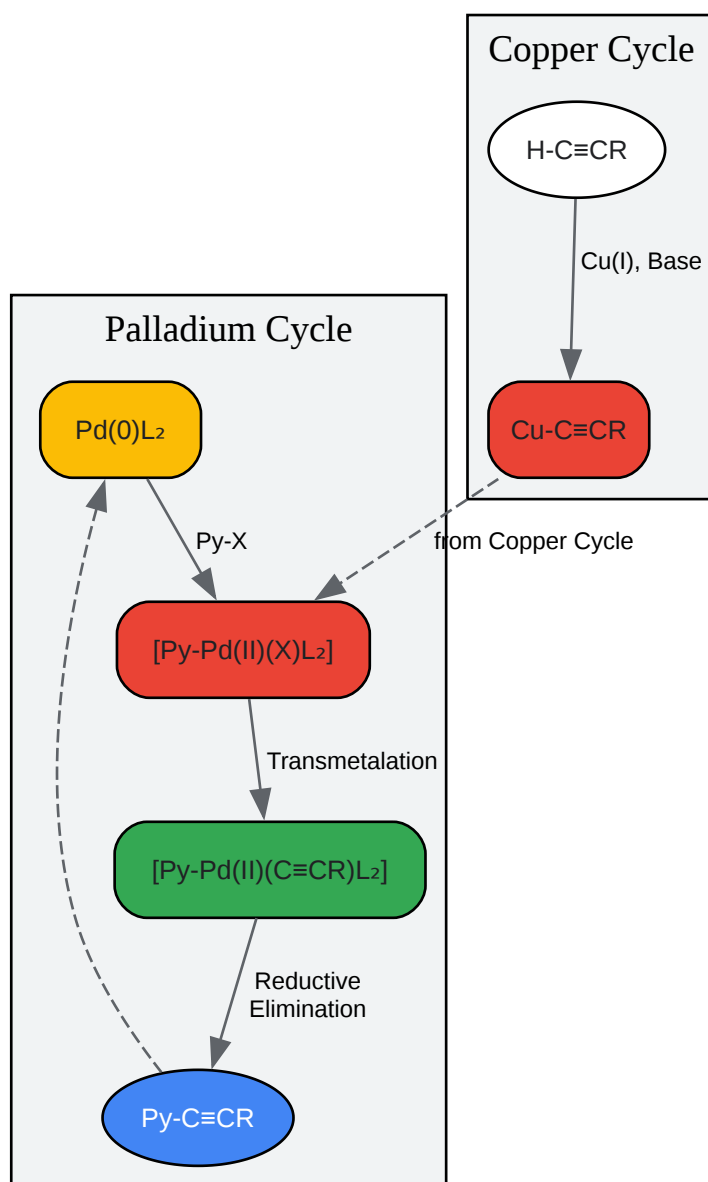
pyridines, providing detailed experimental protocols and comparative data to aid researchers in overcoming these challenges and successfully implementing these transformative reactions.

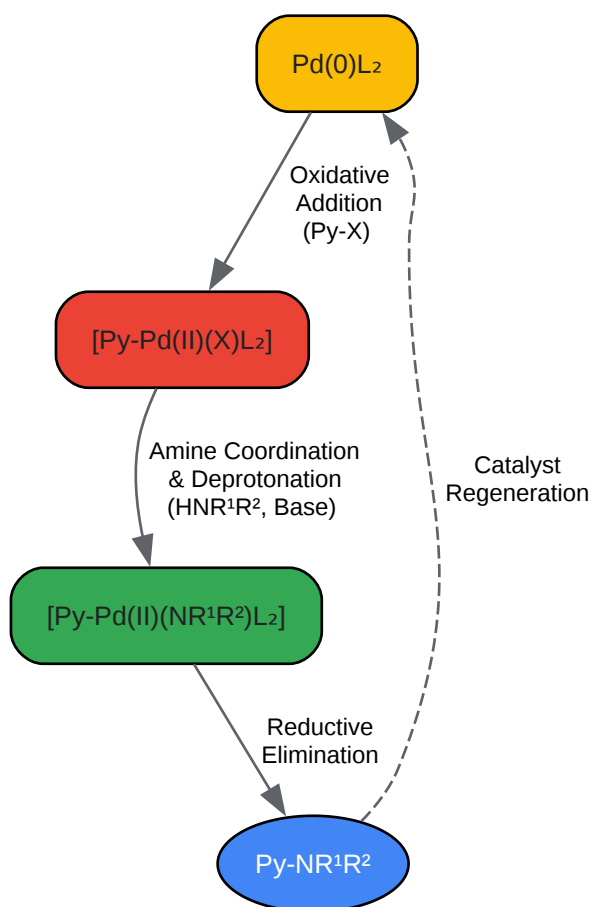
## Experimental Workflow Overview

The general workflow for a typical cross-coupling reaction involving a functionalized pyridine is outlined below. This workflow highlights the key stages from reaction setup to product isolation.









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